

Application Notes: Synthesis of Pharmaceutical Intermediates Using 2-Benzoylbenzaldehyde and Its Derivatives

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Compound of Interest

Compound Name: 2-Benzoylbenzaldehyde

Cat. No.: B091356

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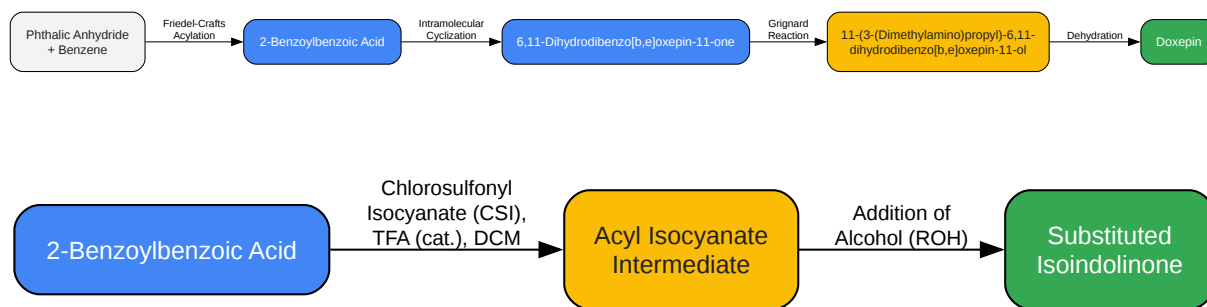
Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Benzoylbenzaldehyde** and its primary derivative, 2-benzoylbenzoic acid, are versatile starting materials in the synthesis of a variety of pharmaceutical intermediates. Their unique bifunctional structure, featuring a ketone and an aldehyde or carboxylic acid on adjacent positions of a benzene ring, allows for the construction of complex heterocyclic and polycyclic systems. These scaffolds are central to the structure of several active pharmaceutical ingredients (APIs). This document provides detailed protocols for the synthesis of key pharmaceutical intermediates derived from these precursors, including the tricyclic antidepressant Doxepin and various isoindolinone derivatives, which are precursors to anxiolytic drugs.

Application 1: Synthesis of Doxepin

Doxepin is a tricyclic antidepressant and anxiolytic agent. Its synthesis relies on the formation of a dibenzo[b,e]oxepin-11(6H)-one core, which is derived from 2-benzoylbenzoic acid. The following sections detail the multi-step synthesis from a common starting material.

Logical Workflow for Doxepin Synthesis



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